

Comparing the efficacy of (E)-3-Undecene in different assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E)-3-Undecene

Cat. No.: B091121

[Get Quote](#)

Efficacy of (E)-3-Undecene: An Analysis of Available Data

Currently, there is a notable lack of comprehensive scientific literature and experimental data detailing the biological efficacy of **(E)-3-Undecene** across different assays. Publicly accessible chemical databases primarily provide physicochemical properties for this compound, with limited information on its specific biological activities.

While direct studies on **(E)-3-Undecene** are scarce, research on structurally related compounds, such as undecan-3-one and undecan-3-ol, may offer some insights into its potential areas of biological relevance. These related molecules have been investigated for their antimicrobial properties. However, it is crucial to note that structural similarity does not guarantee a corresponding similarity in biological function.

Physicochemical Properties of (E)-3-Undecene:

Property	Value	Source
Molecular Formula	C11H22	PubChem[1]
Molecular Weight	154.29 g/mol	PubChem[1]
CAS Number	1002-68-2	NIST[2]
Synonyms	trans-3-Undecene	NIST[2]

Due to the absence of specific experimental data on the efficacy of **(E)-3-Undecene** in various assays, a comparative analysis as requested cannot be provided at this time. Further research and publication of experimental results are necessary to enable a comprehensive evaluation of this compound's biological activity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Undecene, (3E)- | C11H22 | CID 5362751 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Undecene, (E)- [webbook.nist.gov]
- To cite this document: BenchChem. [Comparing the efficacy of (E)-3-Undecene in different assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091121#comparing-the-efficacy-of-e-3-undecene-in-different-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com